

Application of Oxanilide in Solvent-Borne Automotive Coatings: Application Notes and Protocols

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Compound of Interest

Compound Name: Oxanilide

Cat. No.: B166461

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Introduction

Oxanilide-based ultraviolet (UV) absorbers are a class of organic compounds that have historically been utilized in solvent-borne automotive coatings to protect the binder system and underlying pigments from the degrading effects of UV radiation. By absorbing harmful UV rays and dissipating the energy as heat, they help to preserve the aesthetic and mechanical properties of the coating, such as gloss, color, and integrity. These additives are particularly effective in filtering UVB radiation.^{[1][2]} While their use in modern automotive OEM coatings has seen a decline in favor of more durable chemistries like benzotriazoles, understanding their application and performance characteristics remains relevant for various industrial and refinish coating formulations.

This document provides detailed application notes and experimental protocols for the incorporation and evaluation of **oxanilide** UV absorbers in solvent-borne automotive coatings.

Mechanism of Action

Oxanilide UV absorbers function by absorbing UV radiation and converting the electronic excitation energy into thermal energy through a rapid and reversible intramolecular proton

transfer. This process is highly efficient and prevents the absorbed energy from initiating photodegradation reactions within the polymer matrix of the coating.

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```

Caption: Mechanism of UV absorption by **oxanilide**.

Application in Solvent-Borne Automotive Coatings

Oxanilide UV absorbers, such as Clariant's Hostavin 3206, are characterized by their excellent compatibility with a wide range of solvent-borne resin systems, including acrylics, polyurethanes, and polyesters commonly used in automotive coatings.[\[1\]](#)[\[3\]](#)

Key Attributes:

- **Good Compatibility:** They exhibit excellent solubility and compatibility in various organic solvents and polymer binders.[\[1\]](#)
- **Low Volatility:** Their low volatility ensures they remain in the coating film during baking and throughout the service life of the vehicle.
- **Migration Resistance:** **Oxanilides** show good resistance to migration, which helps maintain their concentration at the surface of the coating where UV exposure is most intense.

- **Synergistic Effects:** For enhanced performance, **oxanilide** UV absorbers are often used in conjunction with Hindered Amine Light Stabilizers (HALS). While the **oxanilide** absorbs the UV radiation, the HALS scavenges free radicals that may form, providing a comprehensive stabilization system.

Limitations:

- **Longevity:** Compared to other classes of UV absorbers like benzotriazoles, **oxanilides** can exhibit lower long-term stability and may be depleted from the coating at a faster rate under prolonged UV exposure. Research has shown significant loss of **oxanilide** UV absorbers in automotive clearcoats after extended outdoor weathering.

Quantitative Performance Data (Illustrative)

The following table presents illustrative data from an accelerated weathering test, comparing a standard solvent-borne acrylic clearcoat with a formulation containing an **oxanilide** UV absorber.

Performance Metric	Test Duration (Hours)	Control (No UV Absorber)	Formulation with 1.5% Oxanilide
Gloss Retention (%)	0	100	100
	500	85	95
	1000	60	88
	2000	35	75
Color Change (ΔE^*_{ab})	0	0	0
	500	1.2	0.5
	1000	3.5	1.0
	2000	6.8	2.1

Note: This data is for illustrative purposes to demonstrate the expected performance benefits and may not represent the actual performance of a specific product.

Experimental Protocols

Protocol for Incorporation of Oxanilide into a Solvent-Borne Clearcoat

This protocol outlines the steps for incorporating a liquid **oxanilide** UV absorber into a two-component (2K) acrylic urethane clearcoat.

```
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```
subgraph "cluster_1" { label = "Part B: Hardener Component"; bgcolor="#F1F3F4"; B1 [label="Polyisocyanate Hardener"]; }
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```
subgraph "cluster_2" { label = "Final Formulation"; bgcolor="#FFFFFF"; C1 [label="Combine Part A and Part B just before application"]; C2 [label="Adjust viscosity with appropriate solvent blend"]; C3 [label="Apply to substrate"]; }
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A1 -> A2 -> A3 -> A4 -> A5 -> A6; {rank=same; A6; B1;} A6 -> C1; B1 -> C1; C1 -> C2 -> C3; } dot
```

Caption: Workflow for incorporating **oxanilide** into a 2K clearcoat.

Methodology:

- Preparation of Part A (Resin Component):
 - Charge the acrylic polyol resin into a mixing vessel.
 - Under agitation, add the specified amounts of solvents (e.g., butyl acetate, xylene) to achieve the desired initial viscosity.

- Introduce flow and leveling agents as required by the formulation.
- Slowly add the liquid **oxanilide** UV absorber. The recommended loading level is typically 1.0% to 3.0% based on the total resin solids.
- For synergistic protection, a Hindered Amine Light Stabilizer (HALS) can be added at this stage (e.g., 0.5% to 1.5% on resin solids).
- Continue mixing until the solution is clear and homogeneous.
- Preparation of Part B (Hardener Component):
 - The polyisocyanate hardener is typically used as supplied by the manufacturer.
- Final Formulation and Application:
 - Just prior to application, combine Part A and Part B according to the recommended mix ratio (e.g., 2:1 or 4:1 by volume).
 - Thoroughly mix the two components.
 - Adjust the final viscosity for spraying using an appropriate solvent blend.
 - Apply the coating to a prepared substrate (e.g., primed steel panels) to a specified dry film thickness.
 - Allow for the recommended flash-off time before curing (baking) as per the coating's technical data sheet.

Protocol for Accelerated Weathering Testing

This protocol describes the evaluation of coating durability using a QUV accelerated weathering tester.

Apparatus: QUV Accelerated Weathering Tester (conforming to ASTM G154).

Test Panels: Coated panels prepared as described in Protocol 5.1, along with control panels without the UV absorber.

Test Cycle: A common cycle for automotive coatings is ASTM G154 Cycle 1:

- 8 hours of UV exposure at 60°C using UVA-340 lamps.
- 4 hours of condensation at 50°C.

Methodology:

- Baseline Measurements: Before exposure, measure the following properties for each test panel:
 - Gloss: Use a 60° gloss meter (ASTM D523). Take at least three readings per panel and average the results.
 - Color: Use a spectrophotometer to measure the CIE Lab* color coordinates (ASTM D2244).
- Accelerated Weathering Exposure:
 - Place the panels in the QUV tester.
 - Run the specified test cycle for a predetermined duration (e.g., 2000 hours).
- Periodic Evaluation:
 - At regular intervals (e.g., every 250 or 500 hours), remove the panels for evaluation.
 - Gently clean the panel surface with a soft cloth and deionized water to remove any loose debris.
 - Repeat the gloss and color measurements.
 - Visually inspect for cracking, blistering, and other signs of degradation (ASTM D714, D660).
- Data Analysis:
 - Calculate the percent gloss retention at each interval relative to the initial gloss reading.

- Calculate the total color difference (ΔE_{ab}) at each interval using the initial Lab values as the standard.

Summary and Recommendations

Oxanilide UV absorbers can be effective light stabilizers for solvent-borne automotive coatings, offering benefits in terms of compatibility and low volatility. However, their lower longevity compared to other UV absorber classes should be considered for applications requiring extended outdoor durability. For optimal performance, a synergistic combination with a HALS is highly recommended. The provided protocols offer a framework for the formulation and rigorous testing of coatings containing **oxanilide** to validate their performance for specific applications.

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References

- 1. clariant.com [clariant.com]
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- 3. Palmer Holland - Hostavin 3206 liq. [products.palmerholland.com]
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